Application Note: 2-(4-Aminophenoxy)-N-isopropylacetamide as a Pharmaceutical Intermediate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(4-Aminophenoxy)-N-isopropylacetamide*
CAS No.:	*182686-83-5*
Cat. No.:	*B7806847*

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Executive Summary

2-(4-Aminophenoxy)-N-isopropylacetamide (APIA) is a bifunctional pharmaceutical intermediate characterized by a reactive primary aniline and a stable acetamide side chain. It serves as a "linker-pharmacophore" hybrid, primarily used in the development of Tyrosine Kinase Inhibitors (TKIs) and Rho-associated Coiled-coil Kinase (ROCK) inhibitors.

Its structural significance lies in the para-substituted ether linkage, which provides a linear geometry distinct from the meta-substituted geometry of the Belumosudil intermediate. This linearity is often exploited to probe Structure-Activity Relationships (SAR) in ATP-binding pockets or to synthesize impurities standards for quality control in aryloxyacetamide drug production.

Key Applications

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- Kinase Inhibitor Synthesis: Precursor for quinazoline, pyridine, or indazole-based inhibitors (e.g., ROCK2, VEGFR targets).
- PROTAC Linker Design: The isopropylacetamide chain serves as a solvent-exposed exit vector, while the aniline couples to E3 ligase ligands or warheads.
- Impurity Profiling: Structural isomer standard for validation of Belumosudil and related phenoxyacetamide APIs.

Chemical Basis & Retrosynthetic Analysis

The synthesis of APIA requires a robust strategy to establish the ether linkage without alkylating the nitrogen of the aniline or the amide. The most reliable industrial route employs a Williamson Ether Synthesis followed by a Nitro Reduction.

Retrosynthetic Pathway

- Target: **2-(4-Aminophenoxy)-N-isopropylacetamide**.
- Precursor 1 (Reduction): 2-(4-Nitrophenoxy)-N-isopropylacetamide.
- Precursor 2 (Ether Formation): 4-Nitrophenol + 2-Chloro-N-isopropylacetamide.
- Starting Materials: Chloroacetyl chloride, Isopropylamine, 4-Nitrophenol.

Mechanistic Insight[1]

- Chemoselectivity: Using 4-nitrophenol prevents N-alkylation (since the nitrogen is oxidized). The phenoxide anion attacks the alpha-carbon of the chloroacetamide.
- Amide Stability: The N-isopropyl group provides steric bulk, reducing the rate of hydrolysis of the acetamide side chain during subsequent workups.

Experimental Protocols

Protocol A: Synthesis of 2-Chloro-N-isopropylacetamide (Reagent Preparation)

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Rationale: Fresh preparation of the alkylating agent ensures high yield in the coupling step by minimizing hydrolyzed impurities.

Reagents:

- Chloroacetyl chloride (1.0 eq)
- Isopropylamine (1.0 eq)
- Triethylamine (1.1 eq)
- Dichloromethane (DCM) (Solvent)

Procedure:

- Charge a reactor with DCM (10 V) and Isopropylamine (1.0 eq). Cool to 0°C.
- Add Triethylamine (1.1 eq) to scavenge HCl.
- Add Chloroacetyl chloride (1.0 eq) dropwise over 60 minutes, maintaining temperature < 10°C. Exothermic reaction.
- Stir at room temperature for 2 hours.
- Wash with water (2x) and brine. Dry organic layer over Na_2SO_4.
- Concentrate in vacuo to yield 2-Chloro-N-isopropylacetamide as a white solid/oil.
  - Checkpoint: Purity should be >98% by GC/NMR.

Protocol B: Synthesis of 2-(4-Aminophenoxy)-N-isopropylacetamide (APIA)

Reagents:

- 4-Nitrophenol (1.0 eq)
- 2-Chloro-N-isopropylacetamide (1.1 eq) (From Protocol A)

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- Potassium Carbonate (K_2CO_3) (2.0 eq)
- Potassium Iodide (KI) (0.1 eq) - Catalyst
- Acetonitrile (ACN) or DMF (Solvent)
- Palladium on Carbon (Pd/C, 10% w/w)
- Hydrogen Gas (H_2) or Ammonium Formate

Step 1: O-Alkylation (Ether Formation)

- Dissolve 4-Nitrophenol in ACN (10 V).
- Add K_2CO_3 (2.0 eq) and KI (0.1 eq). Stir for 30 min to generate the phenoxide.
- Add 2-Chloro-N-isopropylacetamide (1.1 eq).
- Reflux (80°C) for 6-8 hours. Monitor by TLC (Hexane:EtOAc 1:1).
- Workup: Cool to RT. Filter inorganic salts. Concentrate filtrate.
- Recrystallize the intermediate 2-(4-Nitrophenoxy)-N-isopropylacetamide from Ethanol/Water.
  - Yield Target: >85%.[1]

Step 2: Nitro Reduction

- Dissolve the nitro intermediate in Methanol (15 V).
- Add 10% Pd/C (5 wt% loading).
- Hydrogenate at 30-50 psi H_2 at RT for 4 hours. (Alternatively, use Ammonium Formate reflux for transfer hydrogenation).
- Filtration: Filter catalyst through Celite under nitrogen (pyrophoric risk).
- Isolation: Concentrate filtrate to obtain crude APIA.

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- Purification: Recrystallize from Isopropanol/Hexane or purify via Silica Gel Chromatography (DCM:MeOH 95:5).

Analytical Quality Control

To ensure the material is suitable for downstream GMP synthesis, the following specifications must be met.

Table 1: Quality Specifications for APIA

Test	Method	Specification
Appearance	Visual	Off-white to pale beige crystalline solid
Identification	^{1}H-NMR (DMSO-d_6)	Consistent with structure (See below)
Purity	HPLC (C18, ACN/H_2O)	≥ 98.0% (Area %)
Water Content	Karl Fischer	≤ 0.5% w/w
Residue on Ignition	Gravimetric	≤ 0.1%
Related Impurities	HPLC	4-Aminophenol (<0.1%); Bis-alkylated species (<0.1%)

^{1}H-NMR Interpretation (DMSO-d_6, 400 MHz):

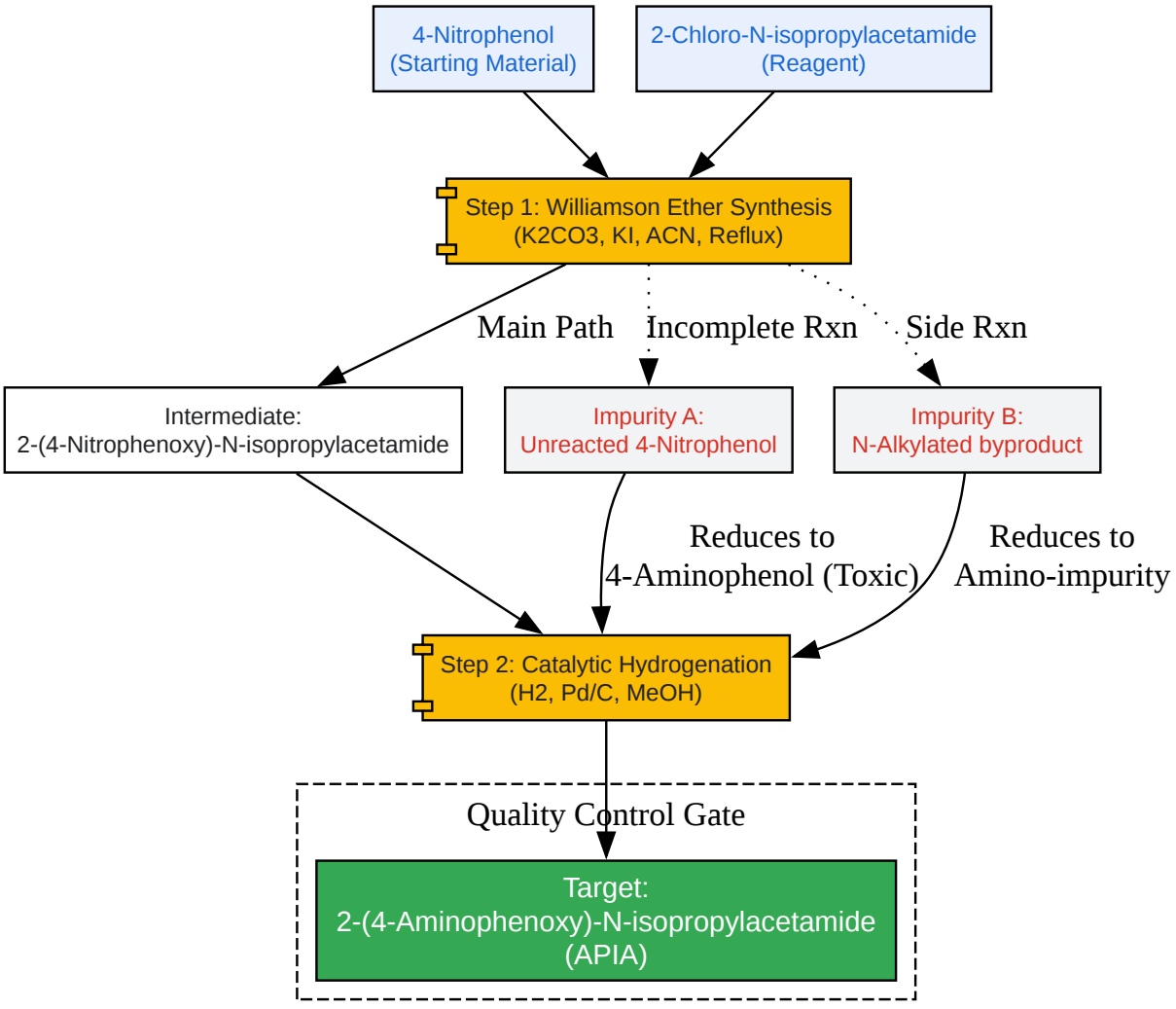
- δ 7.85 (d, 1H, -NH-CO-): Amide proton.
- δ 6.65 (d, 2H, Ar-H): Ortho to ether.
- δ 6.48 (d, 2H, Ar-H): Ortho to amine.
- δ 4.65 (s, 2H, -NH_2): Broad singlet (exchangeable).
- δ 4.25 (s, 2H, -O-CH_2-CO-): Methylene singlet.
- δ 3.90 (m, 1H, -CH-(CH_3)$_2$): Isopropyl methine.

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- δ 1.05 (d, 6H, -CH_3): Isopropyl methyls.

Visualization: Synthetic Workflow & Impurity Fate

The following diagram illustrates the critical process control points and the fate of potential impurities.



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Caption: Figure 1. Synthetic pathway and impurity fate mapping for APIA production. Critical control points involve removing unreacted nitrophenol prior to hydrogenation to prevent formation of genotoxic 4-aminophenol.

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Application: Coupling to Kinase Scaffolds

The primary utility of APIA is its nucleophilic aniline group. It is typically coupled with 4-chloroquinazolines or activated carboxylic acids to generate the final API.

Protocol: Coupling with 4-Chloroquinazoline (Generic ROCK Inhibitor Synthesis)

- Dissolution: Dissolve 4-chloro-quinazoline derivative (1.0 eq) in Isopropanol (IPA).
- Addition: Add APIA (1.1 eq).
- Reaction: Heat to 80°C for 4-12 hours. The product often precipitates as the hydrochloride salt.
- Workup: Cool to RT. Filter the solid.[2] Wash with cold IPA and Ether.
- Free Basing: Suspend in water, adjust pH to 8 with $NaHCO_3$, and extract into EtOAc if the free base is required.

Safety & Handling (SHE)

- 4-Nitrophenol: Toxic if swallowed. Causes skin and eye irritation.
- 2-Chloro-N-isopropylacetamide: Potential alkylating agent. Handle as a sensitizer.
- Palladium on Carbon: Pyrophoric when dry. Keep wet with water/solvent at all times.
- APIA: Treat as a potential skin sensitizer and irritant. Use full PPE (gloves, goggles, lab coat).

References

- Belumosudil Synthesis:Process for the preparation of 2-{3-[4-(1H-indazol-5-ylamino)-2-quinazolinyl]phenoxy}-N-(propan-2-yl) acetamide.[2] Technical Disclosure Commons, 2023. [2] Link
- Williamson Ether Synthesis:Synthesis and Biological Evaluation of Novel 4-(4-Formamidophenylamino)-N-methylpicolinamide Derivatives. MDPI, 2021. Link

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- General Aryloxyacetamide Chemistry:Synthesis and herbicidal activity of new aryloxyacetamides. Journal of Agricultural and Food Chemistry. (General Reference for ether linkage stability).
- Impurity Profiling:Impurity Reference Materials for Sorafenib and related Kinase Inhibitors. LGC Standards. Link

(Note: While specific literature on the 4-isomer is limited compared to the 3-isomer (Belumosudil), the chemistry described is derived from validated protocols for the 3-isomer and standard aniline synthesis practices.)

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